

# Comprehensive Safety and Handling Guide for 5-(Hydroxymethyl)furfural (5-OH-HxMF)

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## Compound of Interest

Compound Name: 5-OH-HxMF

Cat. No.: B1664184

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for handling 5-(Hydroxymethyl)furfural (**5-OH-HxMF**) in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Quantitative Data

**5-OH-HxMF** is a compound that requires careful handling due to its potential health and physical hazards. It is classified as a skin and eye irritant, may cause respiratory irritation, and can be harmful if swallowed.<sup>[1][2][3][4]</sup> The material is also combustible and harmful to aquatic life with long-lasting effects.<sup>[1][3]</sup>

For quick reference, key quantitative safety and physical data are summarized below.

Parameter	Value	Reference
Acute Toxicity		
Oral LD50 (Rat)	2,500 mg/kg	[1]
Physical Properties		
Melting Point	30 - 34 °C / 86 - 93.2 °F	
Boiling Point	114 - 116 °C @ 1 mmHg	
Flash Point	79 °C / 174.2 °F	

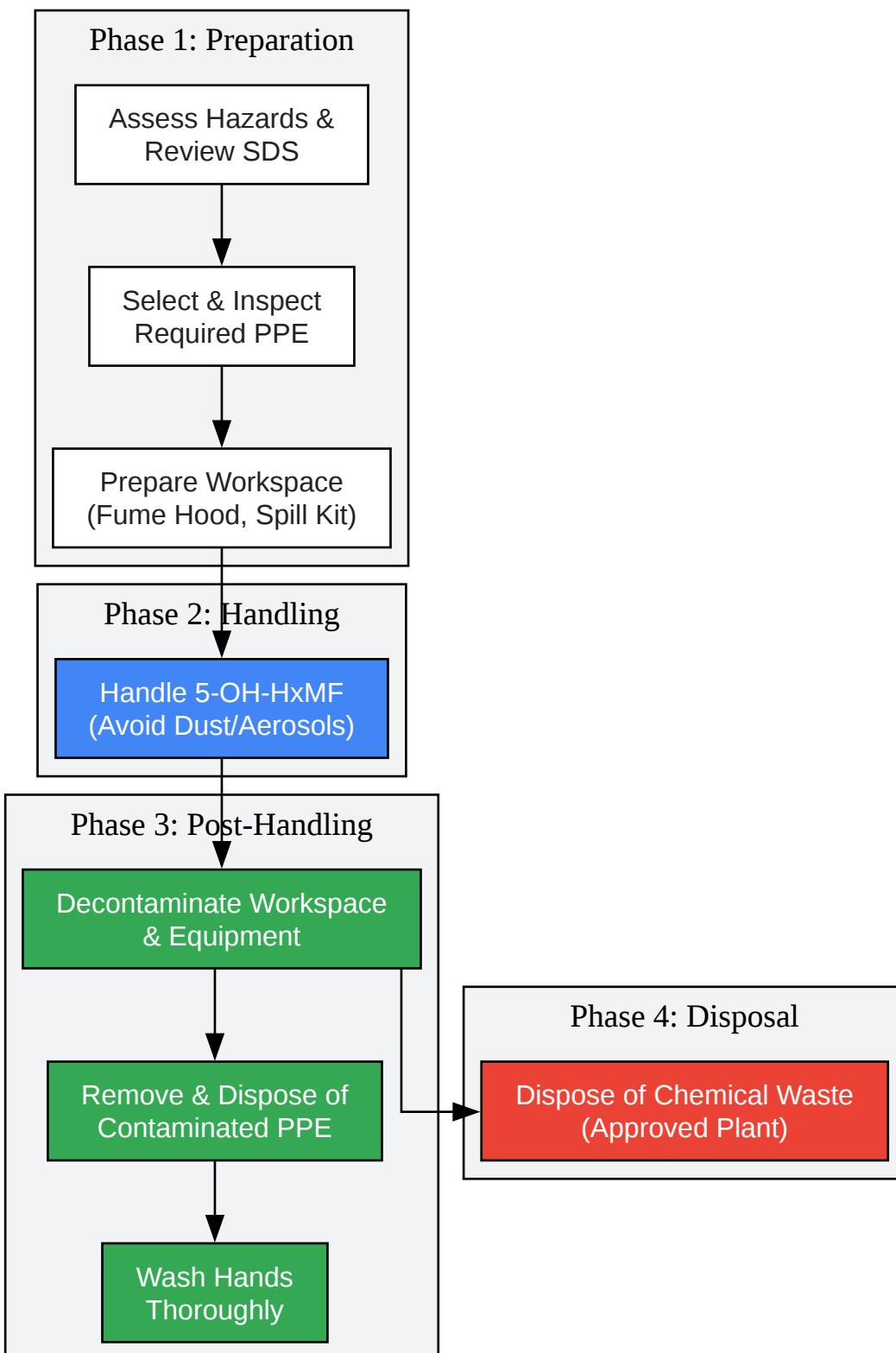
# Personal Protective Equipment (PPE) Protocol

A comprehensive suite of PPE is mandatory to minimize exposure and ensure safety. The following equipment must be worn when handling **5-OH-HxMF**.

Body Part	Required PPE	Specifications and Recommendations
Eyes/Face	Chemical Splash Goggles & Face Shield	Goggles must be worn at all times. A face shield should be worn over goggles whenever there is a significant risk of splashing.[5][6]
Hands	Chemically Resistant Gloves	Nitrile rubber (min. 0.35 mm), Butyl rubber (min. 0.5 mm), or FKM (fluororubber, min. 0.4 mm) gloves are suitable.[7] Double-gloving is recommended for enhanced protection.[6]
Body	Flame-Resistant Laboratory Coat	A flame-resistant lab coat is required for all laboratory work. For larger quantities or tasks with a higher splash potential, consider disposable chemical-resistant coveralls.[4][6][8]
Respiratory	NIOSH-Approved Respirator	All handling should occur in a well-ventilated area, preferably a chemical fume hood.[2][3] If dust or aerosols are likely to be generated, a NIOSH-approved respirator is necessary.[6]
Feet	Closed-Toed Shoes	Open-toed shoes are strictly prohibited in the laboratory.[6]

## Experimental Workflow and Handling Protocol

The following diagram and procedural steps outline the safe operational workflow for handling **5-OH-HxMF**, from initial preparation to final disposal.

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Caption: Workflow for Safe Handling of **5-OH-HxMF**.

### Step-by-Step Handling Procedure:

- Preparation:
  - Before beginning work, thoroughly review the Safety Data Sheet (SDS).
  - Ensure a chemical fume hood or other local exhaust ventilation is operational.[2]
  - Keep all sources of ignition away from the handling area, as the material is combustible.[4] Use non-sparking tools.[3]
  - Verify that an appropriate spill kit with inert absorbent material (e.g., sand, vermiculite) is readily accessible.[6]
  - Put on all required PPE as specified in the table above.
- Handling:
  - Conduct all manipulations of **5-OH-HxMF** inside a chemical fume hood to minimize inhalation exposure.
  - Avoid direct contact with skin and eyes.[3]
  - Measure and dispense the compound carefully to prevent the formation of dust and aerosols.[3][6]
- Storage:
  - Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[3] [4]
  - The recommended storage temperature is between 2–8 °C.[2]
  - Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.

## Emergency and Disposal Plan

## Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Spill: Evacuate the area and remove all ignition sources. Wearing appropriate PPE, cover the spill with an inert, non-combustible absorbent material. Collect the material into a suitable, closed container for disposal.[3][6] Do not allow the chemical to enter drains.[3]

## Disposal Plan:

- All waste, including unused **5-OH-HxMF**, contaminated absorbent materials, and disposable PPE, must be considered hazardous.
- Dispose of contents and containers at an approved waste disposal plant in accordance with all local, state, and federal regulations.[4] Do not dispose of it into the environment.[3]

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